

Proper Disposal Procedures: 6-Bromoquinolin-8-ol Hydrobromide[1][2][3][4]

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Compound of Interest

Compound Name: 6-Bromoquinolin-8-OL
hydrobromide

Cat. No.: B14022421

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Executive Summary: Immediate Action Directives

6-Bromoquinolin-8-ol hydrobromide (approximate CAS: 5332-25-2 for parent; salt forms vary) represents a dual-hazard waste stream: Halogenated Organic Toxicity and Corrosivity (Acidic).[1][2][3][4]

Critical Prohibition: Do NOT dispose of this compound down the drain or in general trash. It is toxic to aquatic life and releases corrosive hydrogen bromide fumes upon thermal decomposition.[1][4]

Disposal Pathway: The only authorized disposal method is High-Temperature Incineration with flue gas scrubbing (to capture bromine/HBr) via a licensed hazardous waste contractor.[1][4]

Chemical Safety & Hazard Profile

Before handling waste, verify the material properties.[1][2][4] This compound combines the biological activity of hydroxyquinolines with the corrosivity of hydrobromic acid.[1][3][4]

Parameter	Specification	Operational Implication
Chemical Class	Halogenated Heterocycle / Acid Salt	Must be segregated from oxidizers and strong bases.[1][4]
Hazards (GHS)	Danger[3][4][5] • Skin Corr.[1][4][5][6][7][8] 1B / Irrit. 2 (H314/H315) [1][3] • Eye Dam. 1 (H318) [1][3][4][9] • Aquatic Acute 1 (H400)	Full PPE required.[1][3][4] Material is corrosive to tissue and toxic to the environment.[1][4]
Physical State	Solid (Crystalline powder)	Dust inhalation risk.[1][3][4][7][10] Use a fume hood for transfer.[1]
Incompatibilities	Strong Oxidizers, Strong Bases	Exothermic Risk: Mixing with bases neutralizes the HBr but generates heat; mixing with oxidizers releases bromine gas.[2][4]
EPA Waste Code	Not P- or U-Listed specifically. [1][4] Likely D002 (Corrosive) if pH < 2.[1]	Classify as "Non-RCRA Regulated" unless characteristic testing proves otherwise, but treat as Hazardous Halogenated.

Detailed Disposal Protocol

Phase 1: Waste Characterization & Segregation

The Scientific Logic: Halogenated compounds require specific incineration temperatures (>1100°C) to prevent the formation of dioxins/furans.[1][3][4] The hydrobromide moiety adds acidity, requiring acid-resistant containment.[1][2][3]

- Segregation: Isolate this waste from:

- Non-halogenated solvents (prevents cross-contamination of fuel-blending streams).[1][3][4]
- Strong bases (NaOH, KOH) to prevent uncontrolled neutralization.[1][2][3][4]
- Metals (Aluminum, Magnesium) to prevent hydrogen gas generation.[1][2][3][4]

Phase 2: Containerization

Protocol:

- Select Container: Use HDPE (High-Density Polyethylene) or Glass containers.[1]
 - Why? HBr attacks many metals.[1] HDPE is impact-resistant and chemically inert to dilute hydrobromic acid salts.[1]
- Solid Waste:
 - Place the solid powder directly into a wide-mouth HDPE jar.[1]
 - Do not dissolve in solvent solely for disposal (this increases waste volume and cost).[1][3][4]
- Liquid Waste (Mother Liquor/Rinsate):
 - If the compound is dissolved in a solvent (e.g., Methanol/Ethanol), collect in a Halogenated Solvent waste carboy.[2][3][4]
 - Crucial Step: Check pH.[1][4][6] If pH < 3, tag as "Acidic Halogenated Waste".[1][2][4]

Phase 3: Labeling & Hand-off

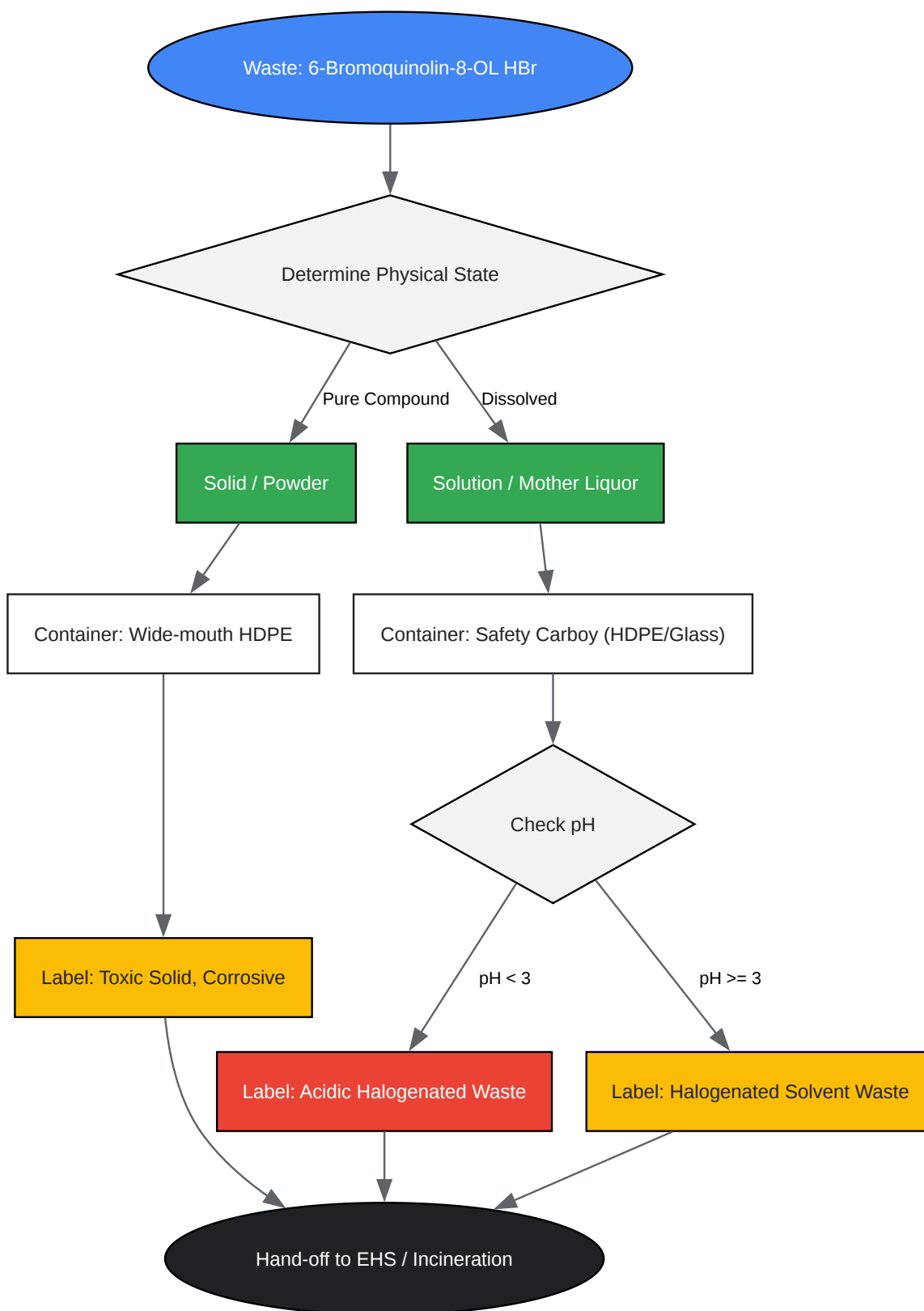
Self-Validating Step: The label must answer "What is it?"[1][2][3][4] and "What will it do?" without opening the bottle.

- Label Text:

“

Operational Workflow: Decision Logic

The following diagram illustrates the decision matrix for disposing of **6-Bromoquinolin-8-ol hydrobromide** based on its physical state.



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Figure 1: Decision matrix for segregating and packaging **6-Bromoquinolin-8-ol hydrobromide** waste streams.

Emergency Procedures (Spill Response)

In the event of a benchtop spill, causality dictates that we neutralize the acid before collecting the solid to prevent fume generation.^{[2][3][4]}

- PPE: Neoprene gloves, safety goggles, lab coat.^{[1][2]} Respiratory protection (N95 or respirator) if dust is visible.^{[1][3][4]}
- Containment: Cover spill with a Sodium Carbonate (Soda Ash) or Calcium Carbonate spill kit.^{[1][4]}
 - Mechanism:^{[4][6]}

^{[1][4]}
 - Observation: Wait for bubbling (CO₂ release) to cease.^{[1][4]}
- Collection: Sweep the neutralized paste into a disposable container. Label as "Spill Debris: Halogenated/Neutralized".^{[1][4]}

References

- PubChem. (2025).^{[1][4][11]} 6-Bromoquinolin-8-ol Compound Summary. National Library of Medicine.^{[1][4]} Retrieved from [\[Link\]](#)
- U.S. EPA. (2024).^[1] Hazardous Waste Characteristics: Corrosivity and Toxicity. United States Environmental Protection Agency.^{[1][4][5]} Retrieved from [\[Link\]](#)

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Sources

- [1. nyu.edu \[nyu.edu\]](#)
- [2. deq.mt.gov \[deq.mt.gov\]](#)
- [3. phmsa.dot.gov \[phmsa.dot.gov\]](#)
- [4. dwk.com \[dwk.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. mmbio.byu.edu \[mmbio.byu.edu\]](#)
- [7. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [8. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [9. carlroth.com \[carlroth.com\]](#)
- [10. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [11. 6-Bromoquinoline | C₉H₆BrN | CID 79243 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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